

# Analysis of 6-Bromo-2-naphthol: A Structural Classification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Bromo-2-naphthol

Cat. No.: B032079

[Get Quote](#)

For Immediate Release

This document addresses the chemical classification of **6-Bromo-2-naphthol**, specifically examining whether it belongs to the flavonoid family of molecules. This analysis is based on the fundamental structural definitions of both flavonoids and naphthol derivatives.

## Core Question: Is 6-Bromo-2-naphthol a Flavonoid?

No, **6-Bromo-2-naphthol** is not a flavonoid. The classification of a molecule is determined by its core chemical skeleton. **6-Bromo-2-naphthol** is a derivative of naphthalene, while flavonoids are characterized by a completely different multi-ring structure.

## Fundamental Chemical Structures

A comparative analysis of the foundational structures reveals clear distinctions.

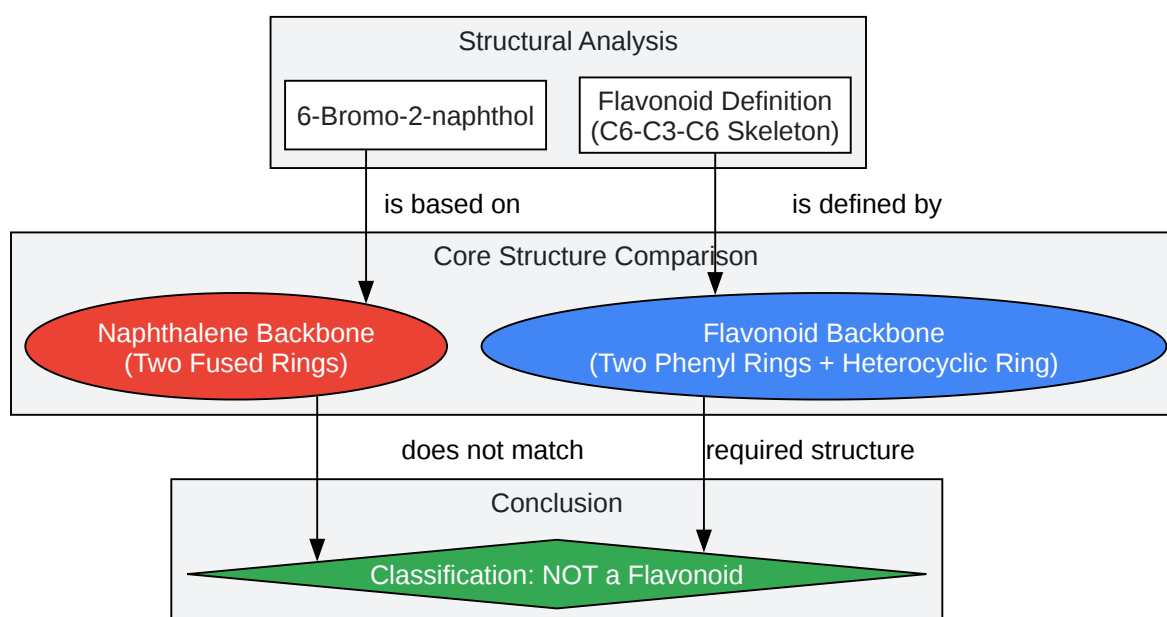
- Flavonoid Structure:** Flavonoids are a class of polyphenolic compounds defined by a 15-carbon skeleton.<sup>[1]</sup> This framework, denoted as C6-C3-C6, consists of two benzene rings (an A-ring and a B-ring) connected by a three-carbon chain that forms an oxygen-containing heterocyclic ring (the C-ring).<sup>[2][3][4]</sup> This three-ring structure is the indispensable characteristic of all molecules in the flavonoid class.<sup>[5]</sup>
- 6-Bromo-2-naphthol Structure:** This molecule is a member of the naphthol class of compounds.<sup>[6]</sup> Its core is naphthalene, an aromatic hydrocarbon composed of two fused

benzene rings. Specifically, it is a derivative of 2-naphthol, with a bromine atom substituted at the 6th position.[6] Its molecular formula is  $C_{10}H_7BrO$ .[7][8]

The fundamental difference lies in the carbon skeleton: flavonoids possess a C6-C3-C6 three-ring system, whereas **6-Bromo-2-naphthol** is built upon a two-ring naphthalene base.

## Structural Comparison Visualization

The logical distinction between the two molecular backbones is illustrated below. The diagram shows that the essential structural requirements for a flavonoid are not met by **6-Bromo-2-naphthol**.



[Click to download full resolution via product page](#)

Logical workflow for the classification of **6-Bromo-2-naphthol**.

## Conclusion for Researchers

For professionals in chemical research and drug development, precise molecular classification is critical. **6-Bromo-2-naphthol**'s identity as a substituted naphthol, not a flavonoid, dictates its expected chemical properties, potential synthetic pathways, and biological interactions. It lacks the C6-C3-C6 backbone that defines the extensive family of flavonoids and therefore should not be categorized as such in research, library screening, or developmental programs.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Flavonoid - Wikipedia [en.wikipedia.org]
- 2. Plant Flavonoids: Chemical Characteristics and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. semmelweis.hu [semmelweis.hu]
- 6. 6-Bromo-2-naphthalenol | C<sub>10</sub>H<sub>7</sub>BrO | CID 27144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 6-Bromo-2-naphthol | 15231-91-1 | FB10626 | Biosynth [biosynth.com]
- 8. 6-Bromo-2-naphthol 97 15231-91-1 [sigmaaldrich.com]
- To cite this document: BenchChem. [Analysis of 6-Bromo-2-naphthol: A Structural Classification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032079#is-6-bromo-2-naphthol-a-flavonoid-molecule]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)